

# What is the chemical structure of Acarbose EP Impurity A?

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## Compound of Interest

Compound Name: Acarbose EP Impurity A

Cat. No.: B15382468

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## A-Technical-Guide-to-Acarbose-EP-Impurity-A

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Acarbose EP Impurity A** is a recognized impurity in the production of Acarbose, an alpha-glucosidase inhibitor used in the management of type 2 diabetes mellitus. As with any active pharmaceutical ingredient (API), the identification, characterization, and control of impurities are critical for ensuring the safety and efficacy of the final drug product. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies related to **Acarbose EP Impurity A**.

### Chemical Identity and Structure

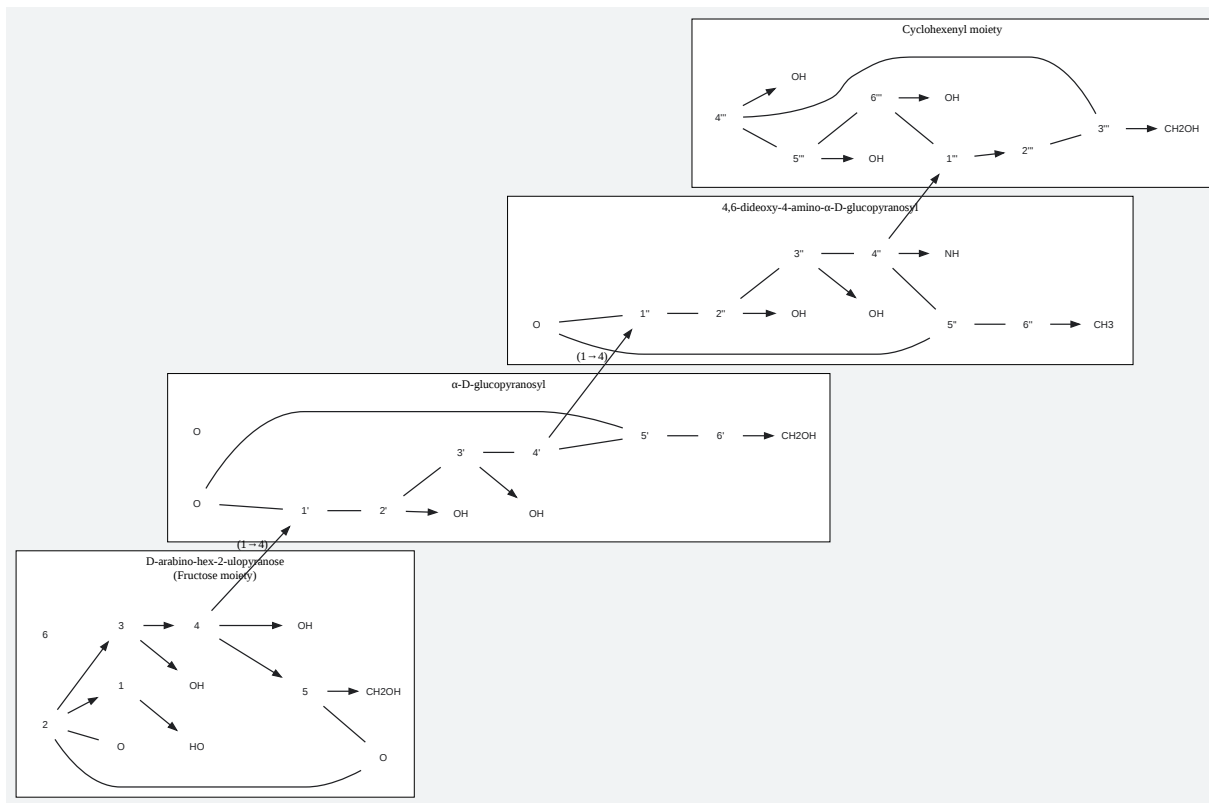
**Acarbose EP Impurity A** is chemically known as O-4,6-Dideoxy-4-[[[(1S,4R,5S,6S)-4,5,6-trihydroxy-3-(hydroxymethyl)cyclohex-2-enyl]amino]-α-D-glucopyranosyl-(1 → 4)-O-α-D-glucopyranosyl-(1 → 4)-D-arabino-hex-2-ulopyranose. It is also referred to as Acarbose D-Fructose Impurity.[1][2][3]

Molecular Formula: C<sub>25</sub>H<sub>43</sub>NO<sub>18</sub>[1][4]

Molecular Weight: 645.6 g/mol [4]

CAS Number: 1013621-79-8[1]

The chemical structure of **Acarbose EP Impurity A** is presented below. The core structure is similar to Acarbose, with the key difference being the terminal sugar unit.





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## References

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